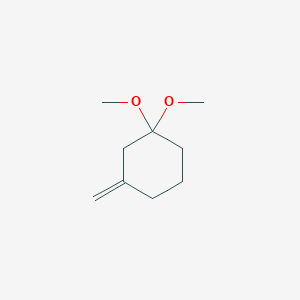

1,1-Dimethoxy-3-methylidenecyclohexane

• CAS: 104598-80-3
• Synonyms: Cyclohexane, 1,1-dimethoxy-3-methylene
• Molecular Formula: C9H16O2
• Molecular Weight: 156.22 g/mol
• SMILES: COC1(CCCC(=C)C1)OC
• InChI: InChI=1S/C9H16O2/c1-8-5-4-6-9(7-8,10-2)11-3/h1,4-7H2,2-3H3
• InChIKey: PRZXPSUHAKZTAW-UHFFFAOYSA-N

1,1-Dimethoxy-3-methylidenecyclohexane (CAS 104598-80-3) is a bifunctional cyclohexane derivative bearing a cyclic ketal (1,1-dimethoxy) and an exocyclic methylidene group at the 3-position. Its molecular formula is C₉H₁₆O₂, with a molecular weight of 156.22 g/mol.

1,1-Dimethoxy-3-methylidenecyclohexane (CAS 104598-80-3): Procurement-Relevant Chemical Profile

1,1-Dimethoxy-3-methylidenecyclohexane (CAS 104598-80-3) is a bifunctional cyclohexane derivative bearing a cyclic ketal (1,1-dimethoxy) and an exocyclic methylidene group at the 3-position. Its molecular formula is C₉H₁₆O₂, with a molecular weight of 156.22 g/mol . The compound is typically encountered as a synthetic intermediate in fragrance chemistry, where the acid-labile ketal serves as a protected ketone and the exocyclic double bond provides a handle for further functionalization via cycloaddition or electrophilic addition pathways [1]. Its commercial availability is limited to specialty chemical suppliers, making procurement decisions highly dependent on verified structural identity and purity specifications.

Use Context

Fragrance synthesis intermediate with orthogonal ketal and alkene groups

Procurement Logic

Specialty supply; verify structural identity and purity before purchase

Selection Priority

Bifunctional scaffold for sequential transformations; monofunctional analogs may not match

• [1] Saget, R.; Jaunky, P.; Plessis, C.; Duñach, E. Synthesis and odour perception of a series of highly substituted cyclohexane derivatives. Flavour Fragr. J. 2022, 37, 63–71. DOI: 10.1002/ffj.3685. View Source

Why 1,1-Dimethoxy-3-methylidenecyclohexane Cannot Be Replaced by Common Cyclohexane Acetals or Ketones

The presence of both a cyclic ketal and a conjugated exocyclic methylidene group in 1,1-dimethoxy-3-methylidenecyclohexane imparts physicochemical and reactivity properties that are not replicated by either simple cyclohexanone dimethyl ketal (lacking the alkene) or 3-methylidenecyclohexanone (lacking the ketal). The exocyclic double bond elevates the boiling point by approximately 17 °C relative to 1,1-dimethoxycyclohexane (162.3 °C vs. 179.6 °C at 760 mmHg) , alters density, and introduces a reactive site for [4+2] cycloadditions that is absent in the saturated ketal [1]. Conversely, the ketal protects the latent ketone from premature reaction during transformations targeting the alkene, a benefit not offered by unprotected 3-methylidenecyclohexanone. Generic substitution therefore risks both altered physical handling requirements and loss of the orthogonal reactivity that defines this compound's role in multi-step synthetic sequences.

Physical handling profile may shift

Altered boiling point and density relative to saturated ketal can affect distillation and metering; surrogate use may introduce processing deviations.

Orthogonal reactivity may be lost

Replacing with monofunctional cyclohexane ketal or unprotected enone removes either the alkene handle or ketal protection, breaking the intended synthetic sequence.

• [1] Saget, R.; Jaunky, P.; Plessis, C.; Duñach, E. Synthesis and odour perception of a series of highly substituted cyclohexane derivatives. Flavour Fragr. J. 2022, 37, 63–71. DOI: 10.1002/ffj.3685. View Source

Quantitative Differentiation Evidence for 1,1-Dimethoxy-3-methylidenecyclohexane Against Closest Structural Analogs

Boiling Point Elevation Due to Exocyclic Methylidene Group

The 3-methylidene substituent increases the normal boiling point by +17.3 °C relative to the saturated analog 1,1-dimethoxycyclohexane. This difference is critical for distillation-based purification and vapor-phase handling. Target compound boiling point: 179.6 °C at 760 mmHg ; comparator boiling point: 162.3 °C at 760 mmHg .

Boiling Point

Data to verify

179.6 °C vs 162.3 °C
+17.3 °C

Distillation method specification context

Cross-study comparable; supplier and database values

Evidence Dimension	Normal boiling point (Tb) at 760 mmHg
Target Compound Data	179.6 °C
Comparator Or Baseline	1,1-Dimethoxycyclohexane: 162.3 °C
Quantified Difference	ΔTb = +17.3 °C (10.7% increase)
Conditions	Atmospheric pressure (760 mmHg); data from independent supplier datasheets and computed databases

Why This Matters

Procurement specifications for distillation or vacuum handling must account for a ~17 °C higher boiling point compared to the non-methylidenated ketal to avoid thermal degradation or incomplete separation.

Density Reduction from Exocyclic Unsaturation in the Cyclohexane Ketal Series

1,1-Dimethoxy-3-methylidenecyclohexane exhibits a lower density (0.93 g/cm³ ) than the fully saturated 1,1-dimethoxycyclohexane (0.948 g/mL ), reflecting the increased molecular volume imparted by the sp²-hybridized exocyclic carbon. This difference, though modest (approximately 1.9%), affects volume-to-mass conversions in large-scale formulation.

Density

Data to verify

0.93 g/cm³ vs 0.948 g/mL
–0.018 g/cm³

Gravimetric metering context

Ambient temperature; cross-study comparable

Evidence Dimension	Liquid density at ambient temperature
Target Compound Data	0.93 g/cm³
Comparator Or Baseline	1,1-Dimethoxycyclohexane: 0.948 g/mL
Quantified Difference	Δρ ≈ –0.018 g/cm³ (–1.9%)
Conditions	Ambient temperature; literature values from supplier and database sources

Why This Matters

Accurate density values are required for gravimetric dispensing in fragrance formulation; using the saturated analog's density would introduce a systematic ~2% mass error.

Orthogonal Reactivity: Ketal-Protected Ketone with Pendant 1,1-Disubstituted Alkene

The compound's dual functionality—a cyclic ketal masking a ketone and an exocyclic methylidene group—enables sequential transformations without protecting group manipulation. The exocyclic alkene can participate in Diels-Alder [4+2] cycloadditions, while the ketal remains intact under neutral and basic cycloaddition conditions [1]. In contrast, 1,1-dimethoxycyclohexane lacks the alkene handle entirely, and 3-methylidenecyclohexanone lacks the acid-labile ketal protection, making orthogonal reactivity impossible. No head-to-head kinetic data are available; the differentiation is class-level, inferred from the distinct functional group inventories.

Orthogonal Reactivity

Class-level inference

Bifunctional (ketal + alkene) vs. monofunctional analogs

Synthetic step economy context

Based on functional group inventory; no kinetic data

Evidence Dimension	Presence of orthogonal reactive sites (ketal + exocyclic alkene) vs. single functionality
Target Compound Data	Two orthogonal functional groups: cyclic ketal (masked ketone) + 1,1-disubstituted alkene
Comparator Or Baseline	1,1-Dimethoxycyclohexane: ketal only, no alkene; 3-Methylidenecyclohexanone: alkene only, no ketal
Quantified Difference	Qualitative: bifunctional vs. monofunctional (no quantitative reactivity ratio available)
Conditions	Synthetic planning context; based on functional group analysis (Saget et al., 2022, Flavour Fragr. J.)

Why This Matters

For multi-step fragrance ingredient synthesis, orthogonal reactivity reduces step count and avoids protection/deprotection sequences, directly impacting process efficiency and cost.

• [1] Saget, R.; Jaunky, P.; Plessis, C.; Duñach, E. Synthesis and odour perception of a series of highly substituted cyclohexane derivatives. Flavour Fragr. J. 2022, 37, 63–71. DOI: 10.1002/ffj.3685. View Source

Best-Fit Application Scenarios for 1,1-Dimethoxy-3-methylidenecyclohexane Based on Differentiated Properties

Fragrance Intermediate Requiring Post-Functionalization via the Exocyclic Alkene

When the synthetic route demands a cyclohexane scaffold that can be elaborated through the exocyclic double bond (e.g., Diels-Alder cycloaddition, hydroboration, epoxidation) while retaining a latent ketone for later unmasking, 1,1-dimethoxy-3-methylidenecyclohexane is functionally unique. The saturated analog 1,1-dimethoxycyclohexane offers no alkene handle, and 3-methylidenecyclohexanone would require reintroduction of ketal protection before acid-sensitive steps [1].

Process Chemistry Where Boiling Point and Density Govern Unit Operation Design

In scale-up, the ~17 °C boiling point elevation (179.6 °C vs. 162.3 °C for the saturated ketal [1]) and lower density (0.93 vs. 0.948 g/mL) directly affect distillation column design, condenser sizing, and liquid handling. Using a surrogate with incorrect physical constants risks off-spec separation and inaccurate metering.

Olfactory Screening Libraries of Substituted Cyclohexane Derivatives

The Saget et al. (2022) study derived a series of novel cyclohexane odorants from unsaturated ketal precursors analogous to 1,1-dimethoxy-3-methylidenecyclohexane, with most products exhibiting fruity and/or woody notes [1]. Screening efforts that require the intact bifunctional precursor for diversification would not be served by monofunctional cyclohexane ketals or unprotected enones.

Application

Selection Property

Validation Focus

Alkene-based scaffold diversification

Orthogonal functional groups (ketal + exocyclic alkene)

Step economy and protecting group compatibility

Scale-up process design

Boiling point and density profile

Distillation and metering parameter verification

Olfactory screening library synthesis

Bifunctional precursor versatility

Diversification scope and odor profile screening

• [1] Saget, R.; Jaunky, P.; Plessis, C.; Duñach, E. Synthesis and odour perception of a series of highly substituted cyclohexane derivatives. Flavour Fragr. J. 2022, 37, 63–71. DOI: 10.1002/ffj.3685. View Source
